

"solubility of 1-ethyl-1H-imidazole-4,5-dicarboxamide in different solvents"

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Compound of Interest

Compound Name: 1H-Imidazole-4,5-dicarboxamide,
1-ethyl-

Cat. No.: B1200317

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Solubility of 1-ethyl-1H-imidazole-4,5-dicarboxamide: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the solubility characteristics of 1-ethyl-1H-imidazole-4,5-dicarboxamide. Due to the absence of publicly available quantitative solubility data for this specific compound, this document focuses on its expected solubility based on the general properties of imidazole derivatives and outlines a comprehensive experimental protocol for its determination.

Expected Solubility Profile

1-ethyl-1H-imidazole-4,5-dicarboxamide is a derivative of imidazole, a class of heterocyclic aromatic organic compounds. The solubility of imidazole and its derivatives is significantly influenced by the presence of the nitrogen atoms in the ring, which can participate in hydrogen bonding.^[1] Generally, imidazoles are soluble in water and other polar solvents.^[1]

The structure of 1-ethyl-1H-imidazole-4,5-dicarboxamide includes two amide groups (-CONH₂), which are capable of both donating and accepting hydrogen bonds. This feature is expected to enhance its solubility in protic polar solvents such as water, ethanol, and methanol. The

presence of the ethyl group introduces a nonpolar character, which might slightly decrease aqueous solubility compared to an unsubstituted counterpart.

Based on the behavior of similar compounds, the solubility of 1-ethyl-1H-imidazole-4,5-dicarboxamide is anticipated to be lower in nonpolar solvents like ethers and alkanes.[2] The solubility in various solvents is also expected to be temperature-dependent, generally increasing with a rise in temperature.

Quantitative Solubility Data

As of the latest literature review, specific quantitative solubility data for 1-ethyl-1H-imidazole-4,5-dicarboxamide in various solvents is not available. The following table is provided as a template for researchers to populate with experimentally determined values.

Solvent	Temperature (°C)	Solubility (g/100 mL)	Molar Solubility (mol/L)	Method of Determination
Water	25	Data not available	Data not available	
Ethanol	25	Data not available	Data not available	
Methanol	25	Data not available	Data not available	
Dimethyl Sulfoxide (DMSO)	25	Data not available	Data not available	
Acetone	25	Data not available	Data not available	
Dichloromethane	25	Data not available	Data not available	
Ethyl Acetate	25	Data not available	Data not available	

Experimental Protocol for Solubility Determination

The following is a detailed methodology for determining the solubility of 1-ethyl-1H-imidazole-4,5-dicarboxamide. This protocol is based on the widely used dynamic (polythermal) method and can be adapted for isothermal techniques.^{[2][3]}

Materials and Equipment

- 1-ethyl-1H-imidazole-4,5-dicarboxamide (high purity)
- Selected solvents (analytical grade)
- Jacketed glass vessel with a magnetic stirrer
- Constant temperature bath with circulator
- Calibrated thermometer or thermocouple
- Analytical balance
- Laser generator and photoelectric transducer (for automated detection of dissolution)
- Filtration apparatus (e.g., syringe filters)
- Analytical instrumentation for concentration measurement (e.g., HPLC, UV-Vis spectrophotometer)

Dynamic (Polythermal) Method

This method involves observing the temperature at which a known concentration of the solute completely dissolves upon heating and precipitates upon cooling.

- Sample Preparation: Accurately weigh a specific amount of 1-ethyl-1H-imidazole-4,5-dicarboxamide and the desired solvent into the jacketed glass vessel.
- Heating and Dissolution:
 - Begin stirring the mixture at a constant rate.

- Slowly increase the temperature of the circulating bath, typically at a rate of 0.1-0.5 °C/min.
- Continuously monitor the solution for the disappearance of solid particles. The temperature at which the last solid particle dissolves is recorded as the dissolution temperature. For automated systems, a laser beam is passed through the solution, and the dissolution point is determined by the change in light transmission.
- Cooling and Precipitation:
 - Slowly decrease the temperature of the circulating bath at a controlled rate.
 - Observe the temperature at which the first crystals reappear. This is the precipitation or saturation temperature.
- Data Analysis: The average of the dissolution and precipitation temperatures is taken as the equilibrium solubility temperature for that specific concentration. The experiment is repeated with different concentrations to construct a solubility curve.

Isothermal (Shake-Flask) Method

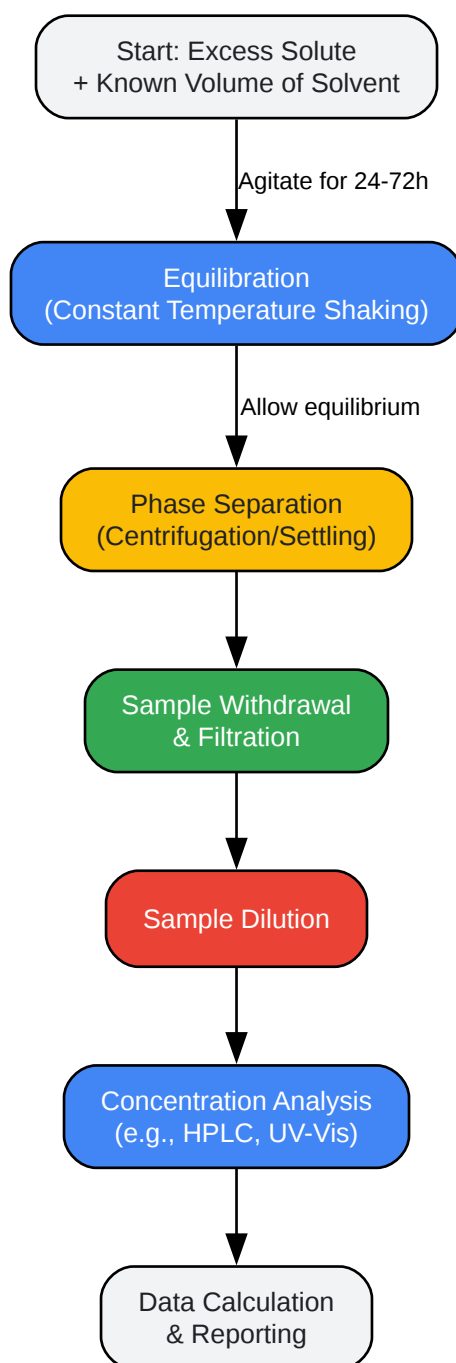
This is a classical method for determining equilibrium solubility at a constant temperature.

- Sample Preparation: Add an excess amount of 1-ethyl-1H-imidazole-4,5-dicarboxamide to a known volume of the solvent in a sealed flask.
- Equilibration:
 - Place the flask in a constant temperature shaker bath.
 - Agitate the mixture for a sufficient time (e.g., 24-72 hours) to ensure equilibrium is reached.
- Sample Analysis:
 - Allow the undissolved solid to settle.

- Carefully withdraw a sample of the supernatant, ensuring no solid particles are included. It is recommended to filter the sample using a syringe filter compatible with the solvent.
- Dilute the sample with a suitable solvent and analyze the concentration of 1-ethyl-1H-imidazole-4,5-dicarboxamide using a validated analytical method such as HPLC or UV-Vis spectrophotometry.
- Data Reporting: The determined concentration represents the solubility of the compound in that solvent at the specified temperature.

Visualization of Experimental Workflow

The following diagram illustrates the general workflow for determining the solubility of a compound using the isothermal shake-flask method.



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Caption: Isothermal Shake-Flask Solubility Determination Workflow.

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